

# Application Notes and Protocols for the Characterization of Cerium-Indium Oxide Photocatalysts

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## Compound of Interest

Compound Name: Cerium;indium

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These application notes provide a comprehensive overview of the characterization of cerium-indium oxide ( $\text{CeO}_2\text{-In}_2\text{O}_3$ ) photocatalysts. This document includes detailed experimental protocols for synthesis and characterization, a summary of key quantitative data, and visual representations of experimental workflows and photocatalytic mechanisms.

## Introduction

Cerium-indium oxide nanocomposites have emerged as promising photocatalysts for the degradation of organic pollutants in wastewater and other applications. The synergistic effect between cerium oxide ( $\text{CeO}_2$ ) and indium oxide ( $\text{In}_2\text{O}_3$ ) can enhance photocatalytic activity by promoting charge separation and extending the light absorption range. This document outlines the essential techniques for synthesizing and characterizing these materials to evaluate their photocatalytic performance.

## Synthesis of Cerium-Indium Oxide Photocatalysts

Two common methods for the synthesis of cerium-indium oxide nanoparticles are the hydrothermal and sol-gel methods.<sup>[1][2]</sup>

## Hydrothermal Synthesis Protocol

The hydrothermal method involves the crystallization of substances from high-temperature aqueous solutions at high vapor pressures.<sup>[2][3]</sup>

Materials:

- Cerium (III) nitrate hexahydrate ( $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Indium (III) nitrate hydrate ( $\text{In}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ )
- Urea ( $\text{CO}(\text{NH}_2)_2$ )
- Deionized water
- Ethanol

Procedure:

- Dissolve stoichiometric amounts of cerium nitrate and indium nitrate in deionized water.
- Add urea to the solution as a precipitating agent. The concentration of urea can be optimized to control the morphology of the nanoparticles.<sup>[4]</sup>
- Stir the solution vigorously for 30 minutes to ensure homogeneity.
- Transfer the solution to a Teflon-lined stainless-steel autoclave.
- Seal the autoclave and heat it in an oven at a specified temperature (e.g., 180-250°C) for a designated period (e.g., 6-24 hours).<sup>[3]</sup>
- Allow the autoclave to cool down to room temperature naturally.
- Collect the precipitate by centrifugation or filtration.
- Wash the precipitate several times with deionized water and ethanol to remove any unreacted precursors and byproducts.
- Dry the resulting powder in an oven at a low temperature (e.g., 80°C) overnight.

- Calcine the dried powder in a muffle furnace at a higher temperature (e.g., 350-600°C) for a few hours to obtain the crystalline cerium-indium oxide photocatalyst.[4][5]

## Sol-Gel Synthesis Protocol

The sol-gel process involves the transition of a system from a liquid "sol" into a solid "gel" phase.[1][6]

Materials:

- Cerium (III) nitrate hexahydrate ( $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Indium (III) nitrate hydrate ( $\text{In}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ )
- Citric acid
- Ammonia solution
- Deionized water

Procedure:

- Dissolve cerium nitrate and indium nitrate in deionized water with desired molar ratios.
- In a separate beaker, dissolve citric acid in deionized water.
- Add the citric acid solution to the metal nitrate solution and stir for 15 minutes. Citric acid acts as a chelating agent.
- Slowly add ammonia solution dropwise to the mixture while stirring until a gel is formed.[6]
- Age the gel at room temperature for a specified time to allow for the completion of the reaction.
- Dry the gel in an oven at a temperature of 60-120°C to evaporate the solvent.[6]
- Grind the dried gel into a fine powder.

- Calcine the powder in a muffle furnace at a high temperature (e.g., 500-600°C) to obtain the final cerium-indium oxide photocatalyst.[\[5\]](#)

## Characterization Techniques

A variety of analytical techniques are employed to determine the structural, morphological, optical, and photocatalytic properties of the synthesized cerium-indium oxide materials.

### X-ray Diffraction (XRD)

XRD is used to identify the crystalline phase and determine the crystallite size of the nanoparticles.

Protocol:

- Prepare a powder sample of the cerium-indium oxide photocatalyst.
- Mount the sample on a sample holder.
- Place the holder in the X-ray diffractometer.
- Set the instrument parameters, including the X-ray source (e.g., Cu K $\alpha$  radiation), voltage, and current.
- Scan the sample over a specific  $2\theta$  range (e.g., 20-80 degrees) with a defined step size and scan speed.
- Analyze the resulting diffraction pattern to identify the crystal phases by comparing the peak positions with standard diffraction patterns (e.g., JCPDS cards).
- Calculate the average crystallite size using the Debye-Scherrer equation.

### Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM)

SEM provides information about the surface morphology and particle size, while TEM is used to visualize the internal structure, particle size, and lattice fringes of the nanoparticles.

Protocol:

- Sample Preparation for SEM:
  - Mount a small amount of the powder sample onto an aluminum stub using double-sided carbon tape.
  - Sputter-coat the sample with a thin layer of a conductive material (e.g., gold or platinum) to prevent charging under the electron beam.
- Sample Preparation for TEM:
  - Disperse a small amount of the powder in a solvent like ethanol through ultrasonication.
  - Place a drop of the dispersion onto a carbon-coated copper grid.
  - Allow the solvent to evaporate completely.
- Imaging:
  - Insert the prepared sample into the electron microscope.
  - Adjust the accelerating voltage and magnification to obtain clear images of the nanoparticles.
  - For TEM, select an area of interest to perform selected area electron diffraction (SAED) to confirm the crystalline structure.

## UV-Vis Diffuse Reflectance Spectroscopy (DRS)

UV-Vis DRS is used to determine the optical properties, specifically the band gap energy ( $E_g$ ) of the semiconductor photocatalyst.

Protocol:

- Place the powder sample in a sample holder.
- Use a reference standard (e.g.,  $\text{BaSO}_4$ ) to calibrate the spectrophotometer.

- Record the diffuse reflectance spectrum of the sample over a specific wavelength range (e.g., 200-800 nm).
- Convert the reflectance data to absorbance using the Kubelka-Munk function.
- Plot  $(\alpha h\nu)^2$  versus  $h\nu$  (for direct band gap semiconductors) or  $(\alpha h\nu)^{1/2}$  versus  $h\nu$  (for indirect band gap semiconductors), where  $\alpha$  is the absorption coefficient,  $h$  is Planck's constant, and  $\nu$  is the frequency.
- Extrapolate the linear portion of the Tauc plot to the x-axis to determine the band gap energy. [\[6\]](#)

## Photocatalytic Activity Evaluation

The photocatalytic performance of the cerium-indium oxide materials is typically evaluated by monitoring the degradation of a model organic dye, such as Rhodamine B (RhB) or Methylene Blue (MB), under light irradiation. [\[4\]](#)[\[7\]](#)[\[8\]](#)

Protocol:

- Prepare a stock solution of the organic dye (e.g., 10 ppm RhB or MB).
- Disperse a specific amount of the photocatalyst (e.g., 0.5 g/L) in a known volume of the dye solution.
- Stir the suspension in the dark for a period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the photocatalyst and the dye molecules. [\[5\]](#)
- Irradiate the suspension with a light source (e.g., a xenon lamp or a UV lamp). [\[9\]](#)
- At regular time intervals, withdraw a small aliquot of the suspension.
- Centrifuge or filter the aliquot to remove the photocatalyst particles.
- Measure the absorbance of the supernatant at the maximum absorption wavelength of the dye using a UV-Vis spectrophotometer.

- Calculate the degradation efficiency using the formula:  $\text{Degradation (\%)} = [(C_0 - C_t) / C_0] \times 100$ , where  $C_0$  is the initial concentration of the dye and  $C_t$  is the concentration at time  $t$ .
- To identify the primary reactive species (e.g., hydroxyl radicals, superoxide radicals, holes), scavenger tests can be performed by adding specific scavengers to the reaction mixture.[\[4\]](#)

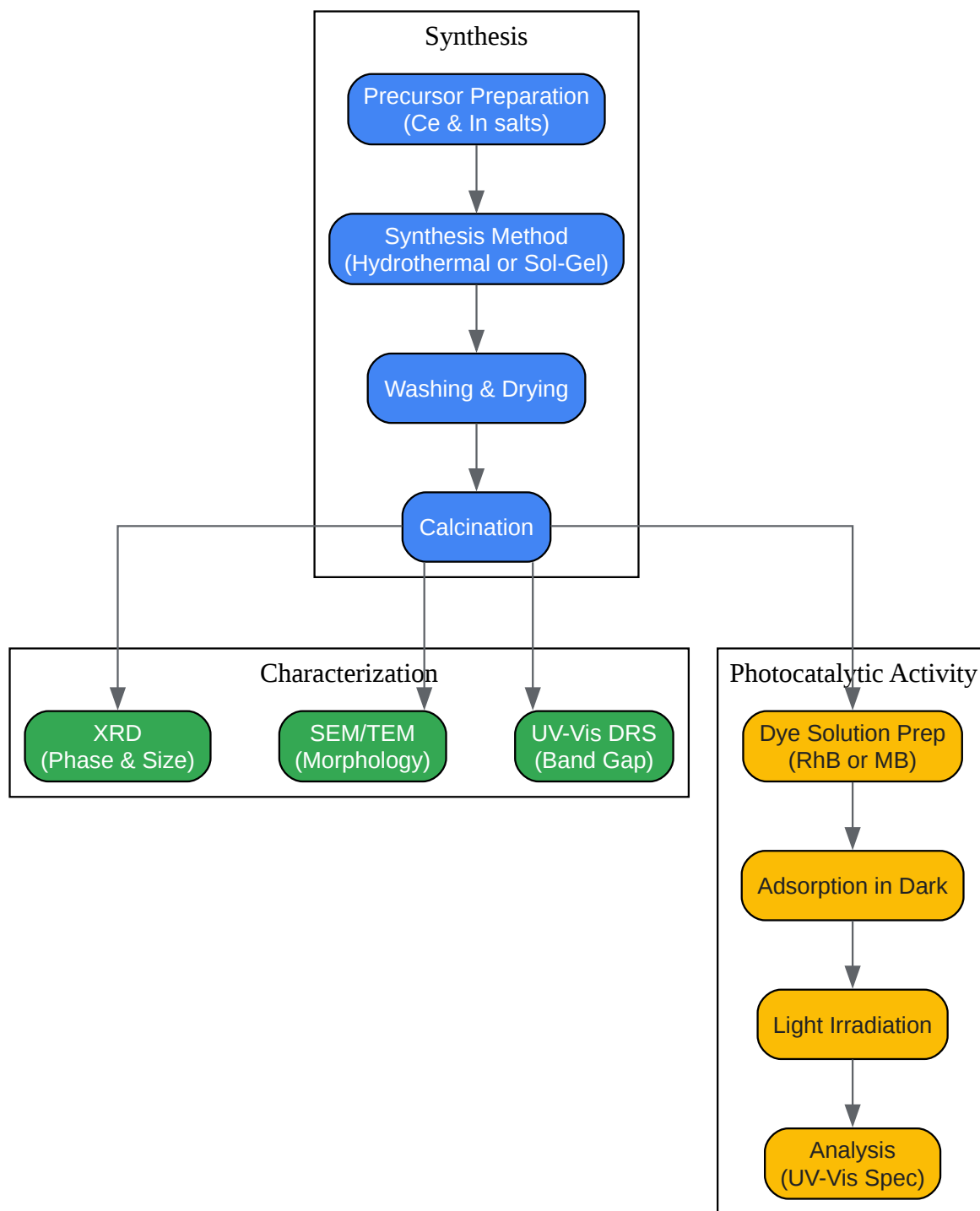
## Quantitative Data Summary

The following table summarizes typical quantitative data for cerium-indium oxide and related photocatalysts. Please note that the exact values can vary depending on the synthesis method and conditions.

Photocatalyst	Synthesis Method	Crystallite Size (nm)	Band Gap (Eg) (eV)	Dye Degradation	Degradation Efficiency (%)	Reference
CeO <sub>2</sub>	Hydrothermal	10 - 20	3.34	Congo Red	-	<a href="#">[4]</a>
CeO <sub>2</sub>	Sol-Gel	~19	3.4	Methylene Blue	-	<a href="#">[6]</a>
Ce-doped ZnO	Sol-Gel	33 - 49	2.94 - 3.07	Rhodamine B	~97	<a href="#">[5]</a> <a href="#">[9]</a>
CeO <sub>2</sub> /UiO-66-NH <sub>2</sub>	Hydrothermal	-	-	Rhodamine B	~96	<a href="#">[10]</a>
CeO <sub>2</sub>	Green Synthesis	~9	3.0 - 3.2	Malachite Green & Methyl Orange	-	<a href="#">[11]</a>

## Visualizations

## Experimental Workflow

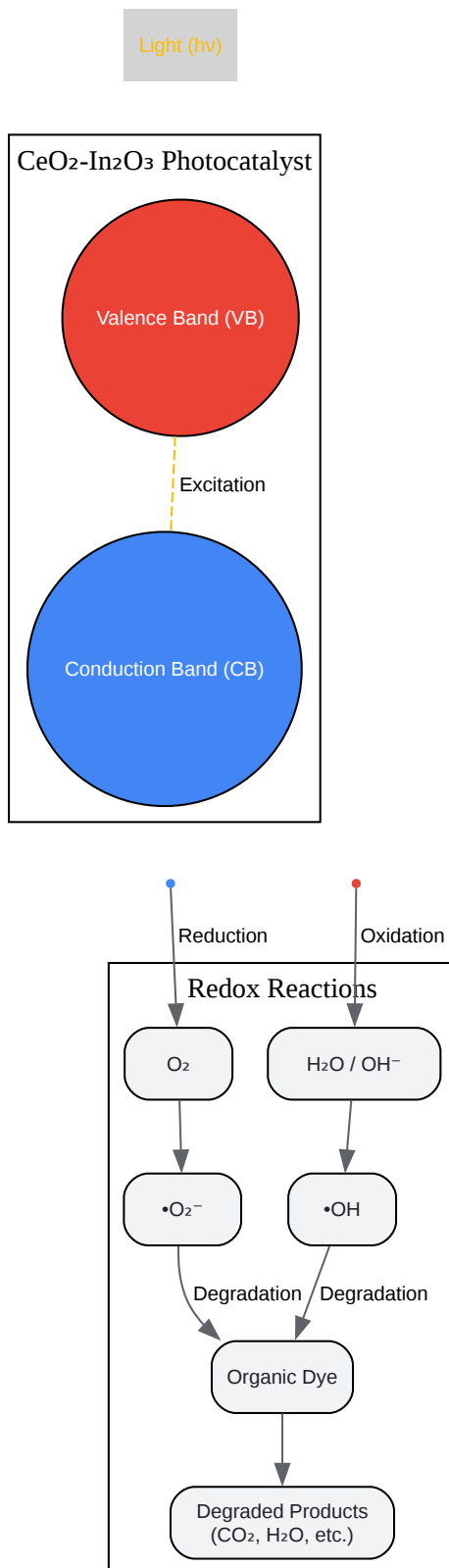


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Caption: Experimental workflow for synthesis and characterization.



## Photocatalytic Degradation Mechanism



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Caption: General mechanism of photocatalytic dye degradation.

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